

# Unveiling the Structural and Toxicological Profile of Disperse Yellow 42: A Technical Guide

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## Compound of Interest

Compound Name: Disperse Yellow 42

Cat. No.: B1218212

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## Introduction

**Disperse Yellow 42** (C.I. 10338), a prominent member of the nitro dye class, has been extensively utilized in the textile industry for dyeing polyester fibers.[1] Its chemical designation is 4-anilino-3-nitro-N-phenylbenzenesulfonamide.[2] While its efficacy as a dye is well-established, its molecular structure and potential biological interactions are of significant interest to researchers in toxicology and drug development. This technical guide provides an in-depth overview of the crystal structure of **Disperse Yellow 42**, protocols for its synthesis and characterization, and an examination of its primary toxicological concern—skin sensitization—visualized through the Adverse Outcome Pathway (AOP).

## Crystal Structure

The three-dimensional arrangement of atoms in **Disperse Yellow 42** has been determined by X-ray crystallography. The compound crystallizes in the monoclinic space group  $P 1 21/c 1$ . [2] The crystal structure reveals the specific bond lengths, angles, and torsion angles that define the molecule's conformation. This structural information is fundamental for understanding its chemical properties and potential interactions with biological macromolecules.

Crystallographic Parameter	Value[2]
Hermann-Mauguin Space Group Symbol	P 1 21/c 1
Hall Space Group Symbol	-P 2ybc
Space Group Number	14
a	8.869 Å
b	21.561 Å
c	9.014 Å
$\alpha$	90°
$\beta$	98.33°
$\gamma$	90°

## Experimental Protocols

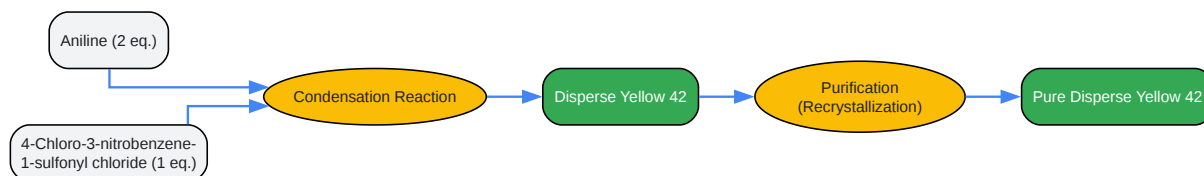
### Synthesis of Disperse Yellow 42

The industrial synthesis of **Disperse Yellow 42** is achieved through a condensation reaction.[3]

Materials:

- Aniline
- 4-Chloro-3-nitrobenzene-1-sulfonyl chloride

Procedure: Two equivalents of aniline are reacted with one equivalent of 4-chloro-3-nitrobenzene-1-sulfonyl chloride. The reaction is typically carried out in a suitable solvent and may require heating to proceed to completion. The resulting product, **Disperse Yellow 42**, can then be purified by recrystallization.



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Synthesis workflow for **Disperse Yellow 42**.

## Characterization Methods

### 1. X-ray Crystallography

Single-crystal X-ray diffraction is the definitive method for determining the crystal structure.

Protocol Outline:

- **Crystal Growth:** Grow single crystals of **Disperse Yellow 42** suitable for diffraction, for example, by slow evaporation from a suitable solvent.
- **Data Collection:** Mount a crystal on a goniometer and collect diffraction data using a diffractometer equipped with a suitable X-ray source (e.g., Mo K $\alpha$ ).
- **Structure Solution and Refinement:** Process the diffraction data to solve the crystal structure using direct methods or Patterson methods, followed by refinement of the atomic positions and thermal parameters.

### 2. Spectroscopic Analysis

Spectroscopic techniques are essential for confirming the identity and purity of the synthesized compound.

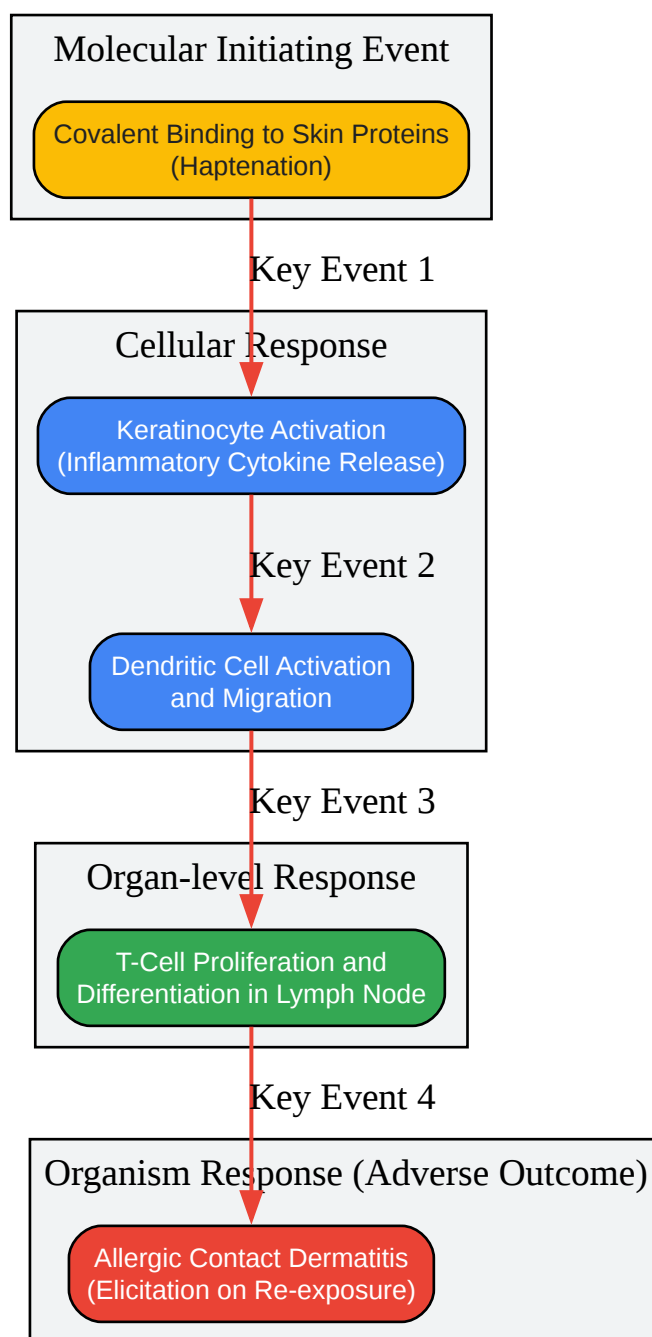
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR: Dissolve the sample in a suitable deuterated solvent (e.g., DMSO- $d_6$ ). Acquire spectra on an NMR spectrometer (e.g., 400 MHz or higher). The chemical shifts,

coupling constants, and integration of the signals will confirm the molecular structure.

- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - Prepare a sample, for instance as a KBr pellet. Record the spectrum to identify characteristic functional groups present in the molecule, such as N-H, S=O, and NO<sub>2</sub> vibrations.
- UV-Visible Spectroscopy:
  - Dissolve the dye in a suitable solvent (e.g., ethanol or acetone). Measure the absorbance spectrum to determine the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ), which is characteristic of the chromophore. For **Disperse Yellow 42**, the  $\lambda_{\text{max}}$  is observed at 488 nm.

## Biological Activity and Signaling Pathways

The primary toxicological concern associated with **Disperse Yellow 42** and other disperse dyes is skin sensitization, leading to allergic contact dermatitis. This occurs through a well-defined series of biological events, conceptualized as an Adverse Outcome Pathway (AOP). The AOP for skin sensitization is initiated by the covalent binding of the chemical (a hapten) to skin proteins.



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*Adverse Outcome Pathway for Skin Sensitization.*

Nitroaromatic compounds, the class to which **Disperse Yellow 42** belongs, are known to be biologically active, with some exhibiting mutagenic or carcinogenic properties. Their biological effects are often linked to the metabolic reduction of the nitro group, which can lead to the formation of reactive intermediates that can damage DNA or other cellular components. While

specific signaling pathways targeted by **Disperse Yellow 42** have not been elucidated, its potential for haptentation suggests a direct interaction with proteins, initiating an immune response as detailed in the AOP.

## Conclusion

This technical guide has provided a comprehensive overview of the crystal structure, synthesis, and characterization of **Disperse Yellow 42**. The detailed crystallographic data offers a foundation for computational modeling and structure-activity relationship studies. The provided experimental protocols serve as a starting point for researchers working with this compound. Furthermore, the elucidation of the Adverse Outcome Pathway for skin sensitization provides a framework for understanding the primary toxicological concern associated with **Disperse Yellow 42**, which is crucial for risk assessment and the development of safer alternatives in the future. Further research into the specific molecular targets and metabolic pathways of **Disperse Yellow 42** will be invaluable for a more complete understanding of its biological activity.

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## References

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